

Technical Guide: In-Vitro Antibacterial Spectrum of Avibactam Sodium Hydrate Combinations

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Compound of Interest

Compound Name: *Avibactam sodium hydrate*

Cat. No.: *B1574185*

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Executive Summary: The Diazabicyclooctane (DBO) Paradigm

Avibactam sodium hydrate represents a structural departure from legacy beta-lactamase inhibitors (BLIs) like clavulanate or tazobactam. As a diazabicyclooctane (DBO) non-beta-lactam inhibitor, it does not rely on a beta-lactam ring to act as a "suicide substrate." Instead, it employs a reversible covalent mechanism that allows for the inhibition of enzymes without being hydrolyzed itself.

This guide details the in-vitro spectrum, mechanistic causality, and rigorous experimental protocols for evaluating **Avibactam sodium hydrate** in combination with partner cephalosporins (Ceftazidime) and monobactams (Aztreonam).

Critical Preparation Note: The "Hydrate" Factor

Researchers often overlook the stoichiometry of the raw material. **Avibactam sodium hydrate** ($C_7H_{10}N_3O_6S \cdot Na \cdot H_2O$) has a molecular weight of approximately 305.24 g/mol, whereas the anhydrous sodium salt is 287.23 g/mol.

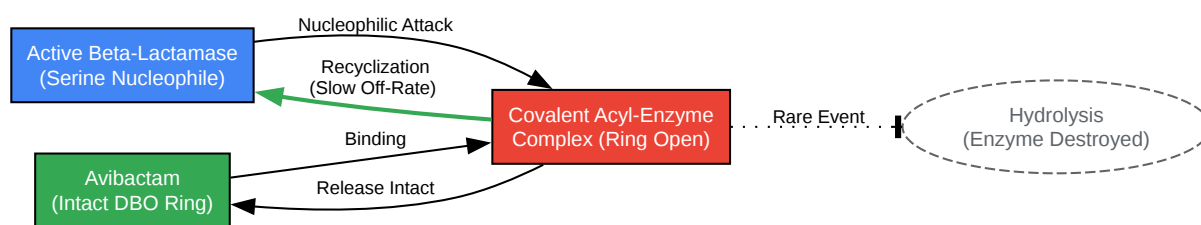
- **Protocol Impact:** When preparing stock solutions for MIC testing, you must correct for the water and sodium content to ensure the final concentration reflects the active moiety (Avibactam free acid). Failure to apply this correction factor will result in under-dosing the inhibitor, leading to artificially elevated MIC values.

Mechanistic Foundation: Reversible Acylation

Unlike first-generation inhibitors that are permanently inactivated after binding, Avibactam functions through a reversible cycle. This "recycling" capability is what grants it extended potency against Class A (KPC, ESBLs), Class C (AmpC), and specific Class D (OXA-48) enzymes.

Mechanism of Action[1][2]

- **Entry:** Avibactam enters the periplasm via OmpF/OmpC porins.
- **Acylation:** The nucleophilic serine of the beta-lactamase attacks the amide carbonyl of Avibactam, opening the DBO ring.
- **Inhibition:** This forms a stable carbamoyl-enzyme complex, preventing the enzyme from hydrolyzing the partner antibiotic.
- **Recyclization (Deacylation):** Unlike beta-lactams, the Avibactam ring can reform and release intact, ready to inhibit another enzyme molecule.



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Figure 1: The reversible acylation cycle of Avibactam, contrasting with the irreversible suicide inhibition of legacy BLIs.

In-Vitro Spectrum of Activity[1][3][4][5][6]

The utility of Avibactam is defined by its partner. It has no intrinsic antibacterial activity at clinically relevant concentrations; its sole role is to protect the partner beta-lactam.

The Activity Matrix

The following table summarizes the spectrum when Avibactam is combined with Ceftazidime (CZA) versus Aztreonam (ATM-AVI).

Target Pathogen / Enzyme	Enzyme Class	Ceftazidime-Avibactam (CZA)	Aztreonam-Avibactam (ATM-AVI)
ESBL Producers (TEM, SHV, CTX-M)	A	High Activity (MIC $\leq$ 8/4)	High Activity
KPC Producers (K. pneumoniae)	A	High Activity	High Activity
AmpC Producers (Enterobacter, Citrobacter)	C	High Activity	High Activity
OXA-48 Producers (K. pneumoniae)	D	High Activity	High Activity
MBL Producers (NDM, VIM, IMP)	B	Resistant (No Inhibition)	High Activity (Synergistic)
Pseudomonas aeruginosa (MDR)	-	Variable (Active vs AmpC/OprD mutants)	Variable
Acinetobacter baumannii	D (OXA-23/24)	Resistant	Resistant

The Metallo-Beta-Lactamase (MBL) Solution

Ceftazidime-Avibactam (CZA) is the gold standard for KPC and OXA-48, but it fails against MBLs (Class B) because Avibactam cannot bind the zinc-active site.

Aztreonam-Avibactam (ATM-AVI) is the strategic workaround:

- Causality: Aztreonam is intrinsically stable to hydrolysis by MBLs. However, MBL-producing strains almost always co-produce ESBLs, AmpC, or KPC enzymes, which do hydrolyze Aztreonam.
- Solution: Avibactam inhibits the co-produced Serine Beta-Lactamases (ESBL/AmpC/KPC), leaving Aztreonam free to survive the MBLs.

Experimental Protocols: Validated Workflows

To ensure E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), follow these CLSI-aligned protocols.

Stock Solution Preparation[7]

- Calculate Potency: Use the Certificate of Analysis (CoA) to determine the potency () of the Avibactam free acid.
 - Note: If potency is not provided, derive it from the molecular weight ratio of Free Acid (265.24) to Sodium Hydrate (~305.24).
- Solvent: Dissolve **Avibactam Sodium Hydrate** in sterile distilled water or Phosphate Buffered Saline (PBS). Solubility is >10 mg/mL.[1]
- Storage: Aliquot and store at -80°C. Stable for 6 months. Do not refreeze.

Broth Microdilution (BMD) - Fixed Concentration Method

The CLSI M100 standard mandates testing Ceftazidime with a fixed concentration of Avibactam, not a fixed ratio.

- Avibactam Concentration: Fixed at 4 µg/mL in all wells.
- Ceftazidime Concentration: Doubling dilutions (e.g., 0.03 to 128 µg/mL).

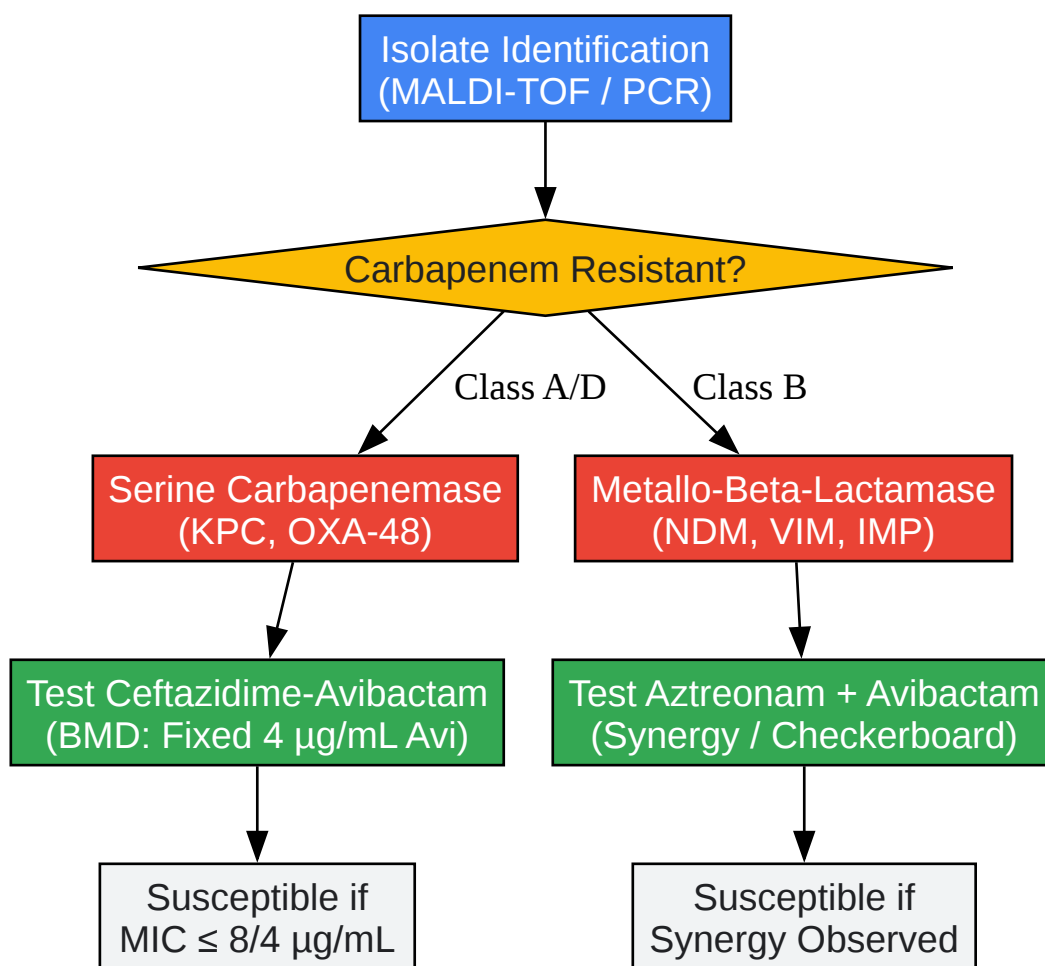
Workflow:

- Prepare 2x Mueller-Hinton Broth (MHB) containing 8 µg/mL Avibactam.
- Prepare 2x Ceftazidime dilution series.
- Combine 50 µL of 2x MHB+Avi with 50 µL of 2x Ceftazidime in the 96-well plate.
 - Result: Final Avibactam = 4 µg/mL; Final Ceftazidime = 1x series.
- Inoculate with 5×10^5 CFU/mL bacterial suspension.
- Incubate 16-20h at 35°C.

Synergy Testing for MBLs (Disk Approximation)

For labs without access to pure Aztreonam-Avibactam powder, use this screening method:

- Inoculate an MHA plate with the MBL-producing isolate (e.g., NDM-1).
- Place a Ceftazidime-Avibactam (CZA) disk and an Aztreonam (ATM) disk 20 mm apart (center-to-center).
- Interpretation: A "ghost zone" or distortion of the Aztreonam inhibition zone towards the CZA disk indicates synergy. The Avibactam diffusing from the CZA disk protects the Aztreonam.



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Figure 2: Decision workflow for selecting the appropriate Avibactam combination based on carbapenemase classification.

Resistance Considerations

While Avibactam is potent, resistance is an emerging reality in drug development.

- **KPC-3 Mutations:** Specific mutations in the KPC omega-loop (e.g., D179Y) enhance the enzyme's affinity for Ceftazidime while reducing Avibactam binding. These strains test Resistant to CZA but often regain susceptibility to Meropenem.
- **Permeability:** In *P. aeruginosa*, loss of OprD combined with upregulated efflux (MexAB-OprM) can raise MICs above the breakpoint ($\geq 16/4$ µg/mL) even in the presence of Avibactam.

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